

Application Notes and Protocols for AMC-04 Stock Solution Preparation

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Compound of Interest

Compound Name: AMC-04
Cat. No.: B10887808

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These application notes provide detailed protocols for the preparation of **AMC-04** stock solutions for use in various experimental settings. **AMC-04** is a small molecule activator of the unfolded protein response (UPR), inducing apoptotic cell death in cancer cells, making it a compound of interest for oncology research.

Introduction

AMC-04 is a piperazine oxalate derivative that triggers apoptosis through the activation of the UPR pathway.^[1] Its mechanism of action involves the generation of reactive oxygen species (ROS) and signaling through the p38 mitogen-activated protein kinase (p38 MAPK) pathway.^[1] Furthermore, **AMC-04** has been shown to inhibit histone methyltransferases, suggesting a role in epigenetic regulation.^[1] Accurate and consistent preparation of **AMC-04** stock solutions is critical for obtaining reproducible experimental results.

Quantitative Data Summary

For ease of use and accurate calculations, the key quantitative data for **AMC-04** are summarized in the table below.

Property	Value	Source
Molecular Weight	Not explicitly found in searches	Assumed from related compounds
Appearance	Crystalline solid	General Knowledge
Solubility	Soluble in DMSO	MedChemExpress
Recommended Solvent	Dimethyl sulfoxide (DMSO)	MedChemExpress
Storage of Solid	-20°C, protected from light	General Lab Practice
Storage of Stock Solution	-20°C or -80°C, protected from light	General Lab Practice

Note: The exact molecular weight for **AMC-04** was not found in the provided search results. Researchers should always refer to the manufacturer's certificate of analysis for the lot-specific molecular weight.

Experimental Protocols

Materials

- **AMC-04** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, nuclease-free tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM AMC-04 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **AMC-04** in DMSO. This is a common stock concentration for small molecule inhibitors used in cell culture experiments.

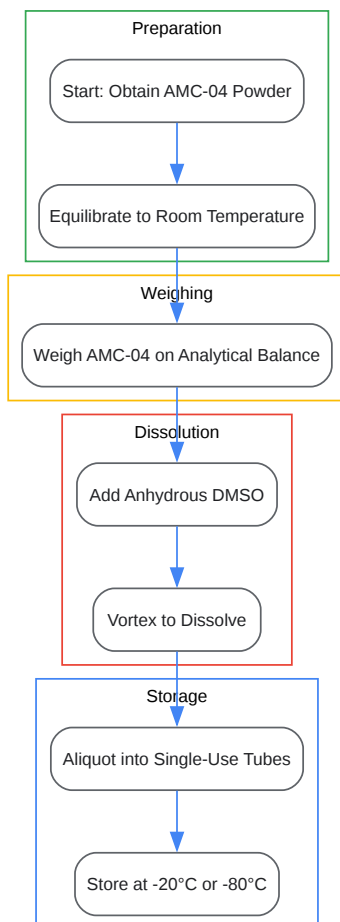
- **Pre-weighing Preparation:** Before opening the vial of **AMC-04**, allow it to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the compound.
- **Weighing **AMC-04**:** On a calibrated analytical balance, carefully weigh out the desired amount of **AMC-04** powder into a sterile microcentrifuge tube. To prepare 1 mL of a 10 mM stock solution, you would theoretically need a mass calculated using the formula: $\text{Mass (mg)} = \text{Molarity (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$ (Please use the lot-specific molecular weight provided by the supplier for this calculation.)
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **AMC-04** powder. For a 10 mM stock, if you weighed out the mass corresponding to 10 μmoles , you would add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the **AMC-04** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but avoid excessive heat.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C or -80°C, protected from light. Properly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Quality Control

- **Visual Inspection:** The final stock solution should be a clear, colorless to pale yellow solution, free of any visible particulates.
- **Concentration Verification (Optional):** For applications requiring high precision, the concentration of the stock solution can be verified using techniques such as High-Performance Liquid Chromatography (HPLC) with a standard curve.

Visualizations

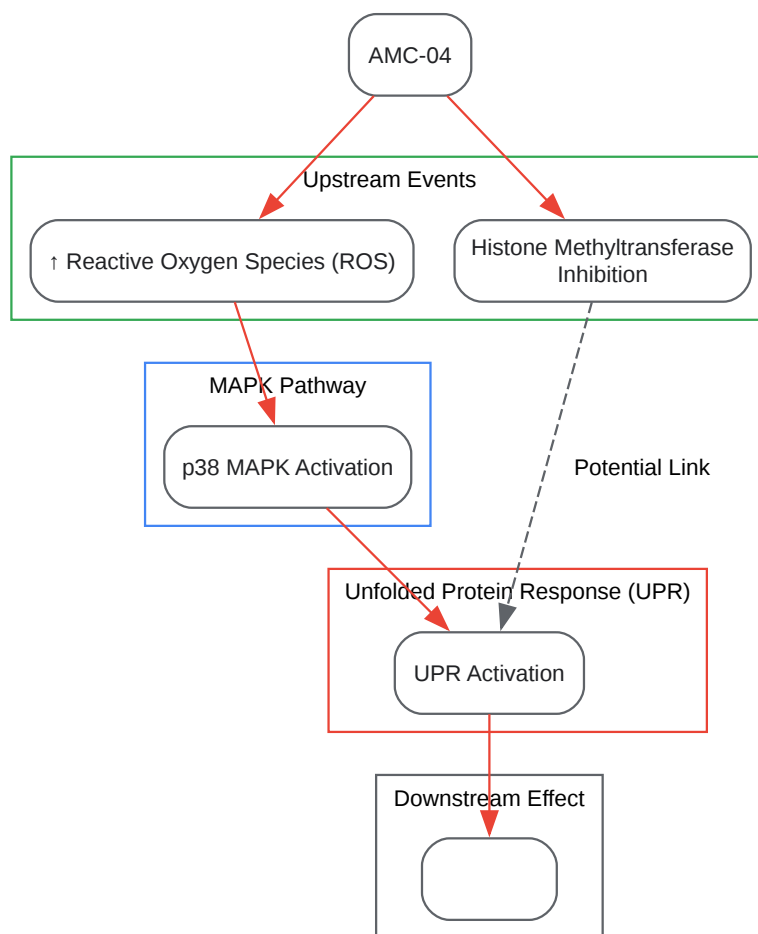
Experimental Workflow for AMC-04 Stock Solution Preparation



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Caption: Workflow for preparing **AMC-04** stock solution.

Signaling Pathway of AMC-04 Induced Apoptosis



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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
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